

An In-depth Technical Guide to 3-Methyl-3-(4-methylphenyl)butanoic Acid

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Compound of Interest

Compound Name: 3-Methyl-3-(4-methylphenyl)butanoic acid

Cat. No.: B181741

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methyl-3-(4-methylphenyl)butanoic acid is a carboxylic acid derivative with a distinct molecular architecture featuring a quaternary carbon atom attached to a p-tolyl group. This structure imparts specific chemical properties that make it a valuable building block and intermediate in various fields of chemical synthesis. It is of particular interest to researchers and professionals in drug development and agrochemical research. This technical guide provides a comprehensive overview of its synonyms, chemical identifiers, and physical properties. While detailed experimental protocols and specific biological activity data are not extensively available in the public domain, this guide presents a plausible synthetic approach and summarizes the known information to facilitate further research and application.

Chemical Synonyms and Identifiers

A clear and unambiguous identification of a chemical compound is crucial for research and development. **3-Methyl-3-(4-methylphenyl)butanoic acid** is known by several synonyms, and a variety of identifiers are used to reference it in chemical databases and literature.

Identifier Type	Identifier
IUPAC Name	3-Methyl-3-(4-methylphenyl)butanoic acid
Synonyms	3-Methyl-3-p-tolylbutanoic acid, 3-Methyl-3-(4-methylphenyl)butyric acid, Benzenepropanoic acid, $\beta,\beta,4$ -trimethyl-
CAS Number	42288-08-4[1][2][3]
PubChem CID	3871136
Molecular Formula	C ₁₂ H ₁₆ O ₂ [1][2][3]
Molecular Weight	192.26 g/mol [1]
InChI	InChI=1S/C ₁₂ H ₁₆ O ₂ /c1-9-4-6-10(7-5-9)12(2,3)8-11(13)14/h4-7H,8H2,1-3H3,(H,13,14)
InChIKey	LXMASNUOAKLCJK-UHFFFAOYSA-N
SMILES	<chem>CC1=CC=C(C=C1)C(C)(C)CC(=O)O</chem>

Physicochemical Properties

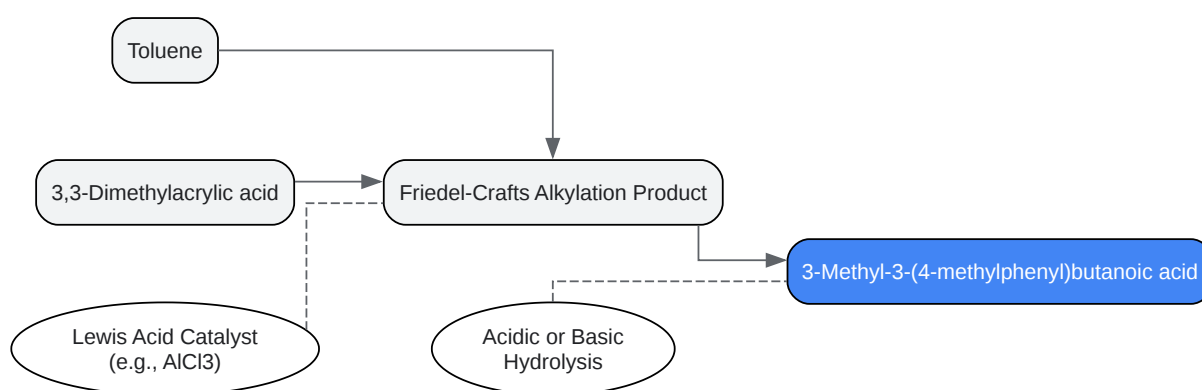
Understanding the physicochemical properties of **3-Methyl-3-(4-methylphenyl)butanoic acid** is essential for its handling, formulation, and application in synthetic chemistry.

Property	Value
Melting Point	75 °C[2]
Boiling Point	306.5 °C at 760 mmHg[2]
Density	1.047 g/cm ³ [2]
Appearance	White crystalline powder[1]
Purity	≥ 95% (HPLC)[1]

Synthesis Pathway

While a specific, detailed experimental protocol for the synthesis of **3-Methyl-3-(4-methylphenyl)butanoic acid** is not readily available in peer-reviewed literature, a plausible synthetic route can be conceptualized based on established organic chemistry principles. A potential approach involves the Friedel-Crafts alkylation of toluene with 3,3-dimethylacrylic acid or its corresponding acyl chloride, followed by hydrolysis.

Below is a conceptual workflow for the synthesis of **3-Methyl-3-(4-methylphenyl)butanoic acid**.



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A conceptual workflow for the synthesis of **3-Methyl-3-(4-methylphenyl)butanoic acid**.

Experimental Protocols

As of the latest literature review, a detailed, citable experimental protocol for the synthesis and purification of **3-Methyl-3-(4-methylphenyl)butanoic acid** has not been identified in the public domain. Researchers interested in the synthesis of this compound would need to develop a procedure based on standard methods for Friedel-Crafts reactions and subsequent workup and purification techniques, such as those found in established organic synthesis resources.

Applications and Biological Context

3-Methyl-3-(4-methylphenyl)butanoic acid is primarily utilized as a chemical intermediate in the synthesis of more complex molecules. Its structural motifs are found in compounds

investigated for various applications:

- **Pharmaceutical Research:** It serves as a precursor for the synthesis of novel compounds with potential therapeutic activities. While no specific biological activity has been extensively reported for this exact molecule, its derivatives have been explored in the context of anti-inflammatory agents.
- **Agrochemical Development:** The structural features of this acid may be incorporated into new pesticides and herbicides.
- **Material Science:** Carboxylic acids with aromatic moieties are sometimes used in the development of polymers and other advanced materials.

Conclusion

3-Methyl-3-(4-methylphenyl)butanoic acid is a well-characterized chemical compound with a range of synonyms and identifiers that facilitate its trade and use in research. While its primary role is that of a synthetic intermediate, the structural components suggest potential for the development of bioactive molecules. The lack of detailed public-domain experimental protocols and biological studies highlights an opportunity for further research to explore the synthetic utility and potential applications of this compound and its derivatives. This guide provides a foundational understanding for scientists and researchers to build upon in their future work.

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